

# Personal protective equipment for handling DAC-2-25

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## Compound of Interest

Compound Name: DAC-2-25

Cat. No.: B606921

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## Essential Safety and Handling Guide for DAC-2-25

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **DAC-2-25** (CAS No. 1085822-09-8), also known as 6-(4-Dimethylaminophenyl)-4-methylpyridin-2(1H)-one or CK2/ERK8-IN-1. The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

## Chemical and Safety Data Summary

While a comprehensive Safety Data Sheet (SDS) with detailed quantitative toxicological data for **DAC-2-25** is not publicly available, an SDS from a supplier indicates that it is not classified as a hazardous substance or mixture.<sup>[1]</sup> However, as with any chemical of unknown long-term effects, caution and adherence to standard laboratory safety protocols are paramount.

Chemical Properties:

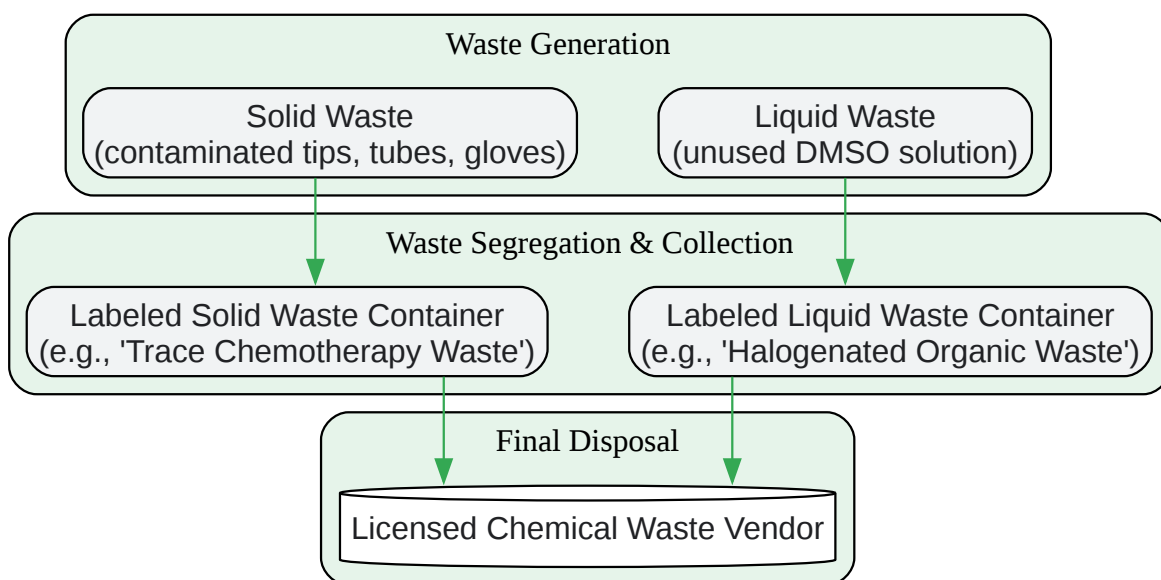
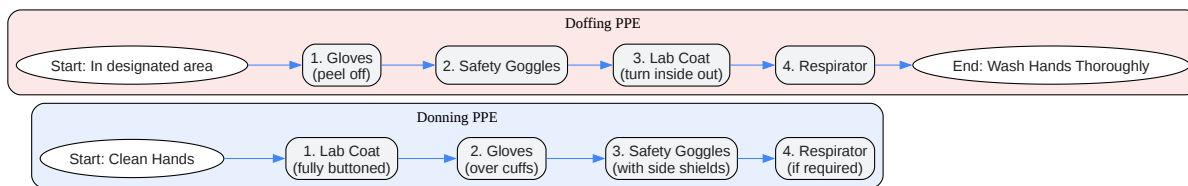
Property	Value	Source
IUPAC Name	6-(4-Dimethylaminophenyl)-4-methylpyridin-2(1H)-one	AOBIOUS
CAS Number	1085822-09-8	ChemScene[1]
Molecular Formula	C <sub>14</sub> H <sub>16</sub> N <sub>2</sub> O	AOBIOUS
Molecular Weight	228.29 g/mol	AOBIOUS
Solubility	Soluble in DMSO	AOBIOUS
Storage	Short term at 0°C, Long term at -20°C, desiccated	AOBIOUS

## Hazard Information:

Hazard Category	Classification	Precautionary Statement
Acute Toxicity	Not classified as hazardous[1]	Avoid inhalation, ingestion, and skin/eye contact.[1]
Skin Corrosion/Irritation	Not classified as hazardous[1]	Wear protective gloves and clothing.[1]
Eye Damage/Irritation	Not classified as hazardous[1]	Wear safety goggles with side-shields.[1]
Respiratory/Skin Sensitization	Not classified as hazardous[1]	Use in a well-ventilated area or with a suitable respirator.[1]

## Personal Protective Equipment (PPE) Protocol

A systematic approach to wearing and removing PPE is crucial to prevent contamination. The following workflow should be strictly followed.



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## References

- 1. chemscene.com [chemscene.com]
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